

In-Depth Technical Guide: Structure Elucidation of CAS 21260-41-3

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Compound of Interest

Compound Name: 7-hydroxy-2,3-dihydrocyclopenta[c]chromen-4(1H)-one

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Introduction

CAS number 21260-41-3 identifies the chemical compound 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one. This molecule serves as a crucial scaffold in medicinal chemistry, particularly in the development of steroid sulfatase (STS) inhibitors. STS is a key enzyme in the biosynthesis of active estrogens and androgens, making it a significant target for therapies against hormone-dependent cancers. The precise structural confirmation of this foundational molecule is paramount for the rational design and synthesis of novel therapeutic agents. This guide provides a comprehensive overview of the structure elucidation of 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one, detailing the synthetic pathway and the spectroscopic methods used for its characterization.

Synthesis and Structure Confirmation

The structure of 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one is elucidated through a combination of its synthetic route and detailed spectroscopic analysis. The primary method for its synthesis is the Pechmann condensation, a classic reaction for the formation of coumarins.

Experimental Protocols

Synthesis of 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one

The synthesis involves the acid-catalyzed reaction of resorcinol with methyl 2-cyclopentanonecarboxylate.^[1]

Materials:

- Resorcinol
- Methyl 2-cyclopentanonecarboxylate
- Concentrated Sulfuric Acid (H_2SO_4)
- Ethanol

Procedure:

- A mixture of resorcinol and methyl 2-cyclopentanonecarboxylate is cooled in an ice bath.
- Concentrated sulfuric acid is added dropwise to the cooled mixture with constant stirring, maintaining a low temperature.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an extended period (typically several hours to overnight) to ensure the completion of the condensation reaction.
- The reaction mixture is then carefully poured into ice-cold water, resulting in the precipitation of the crude product.
- The precipitate is collected by filtration, washed thoroughly with water to remove any remaining acid, and then dried.
- The crude product is purified by recrystallization from a suitable solvent, such as ethanol, to yield pure 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one.

Spectroscopic Analysis

The definitive confirmation of the chemical structure of CAS 21260-41-3 is achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). While specific experimental spectra for CAS 21260-41-3 are not publicly available in the searched literature, the following data is representative of closely related 4-methylcoumarin analogs and illustrates the expected spectral characteristics for structure confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (Proton NMR): This technique provides information about the number and types of hydrogen atoms in the molecule and their connectivity. The expected signals for 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one would include distinct peaks for the aromatic protons, the protons of the cyclopentane ring, and the hydroxyl proton. The chemical shifts, splitting patterns (multiplicity), and integration values of these signals are crucial for assigning them to specific protons in the structure.
- ¹³C NMR (Carbon-13 NMR): This method identifies the different carbon environments within the molecule. The spectrum would show characteristic signals for the carbonyl carbon of the lactone, the aromatic carbons, and the aliphatic carbons of the cyclopentane ring.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of the compound and can provide information about its fragmentation pattern, further confirming the structure. For 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one (molecular formula C₁₂H₁₀O₃), the expected molecular ion peak [M]⁺ would be observed at an m/z (mass-to-charge ratio) corresponding to its molecular weight of 202.21 g/mol .

Data Presentation

Table 1: Physicochemical Properties of CAS 21260-41-3

| Property | Value |
|-------------------|---|
| CAS Number | 21260-41-3 |
| IUPAC Name | 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one |
| Molecular Formula | C ₁₂ H ₁₀ O ₃ |
| Molecular Weight | 202.21 g/mol |

Note: The following spectroscopic data is illustrative for a closely related 7-hydroxy-4-methylcoumarin and is intended to demonstrate the type of data used for structure elucidation.

Table 2: Illustrative ¹H NMR Data for a 7-Hydroxy-4-methylcoumarin Analog

| Chemical Shift (δ, ppm) | Multiplicity | Integration | Assignment |
|-------------------------|--------------|-------------|------------------|
| 10.52 | s | 1H | -OH |
| 7.57-7.59 | d | 1H | Aromatic-H |
| 6.78-6.81 | m | 1H | Aromatic-H |
| 6.70 | d | 1H | Aromatic-H |
| 6.12 | s | 1H | Olefinic-H |
| 2.36 | s | 3H | -CH ₃ |

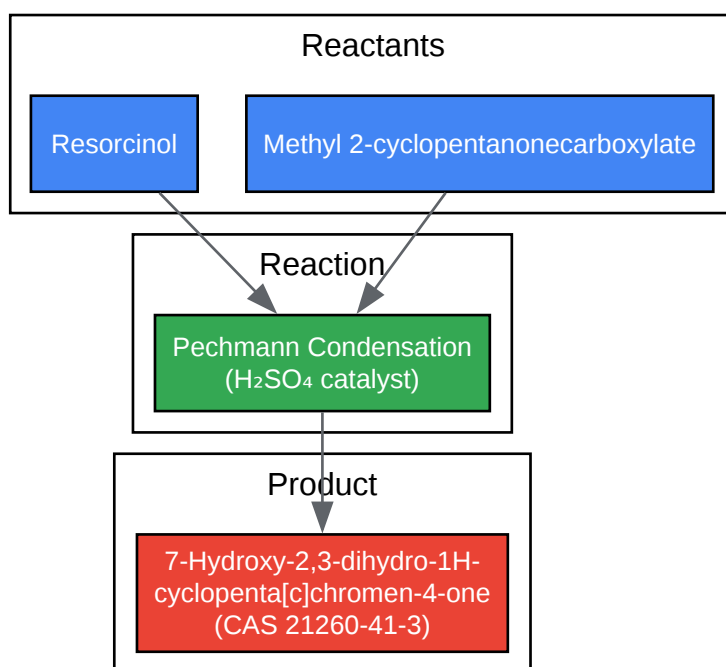
Table 3: Illustrative ¹³C NMR Data for a 7-Hydroxy-4-methylcoumarin Analog

| Chemical Shift (δ , ppm) | Assignment |
|----------------------------------|------------------|
| 161.62 | C=O |
| 160.77 | Aromatic C-O |
| 155.52 | Aromatic C |
| 153.12 | Aromatic C |
| 126.39 | Aromatic C-H |
| 113.40 | Aromatic C-H |
| 110.02 | Aromatic C-H |
| 108.37 | Olefinic C-H |
| 102.81 | Aromatic C |
| 18.25 | -CH ₃ |

Visualizations

Synthesis Pathway

The synthesis of 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one is achieved through a Pechmann condensation reaction. The following diagram illustrates the workflow of this synthesis.

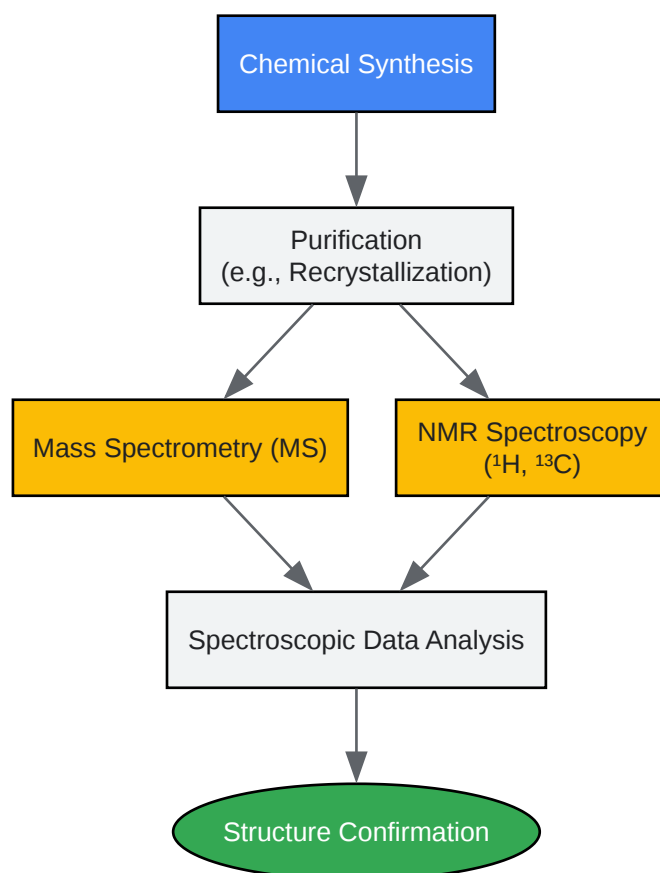


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Caption: Synthetic workflow for CAS 21260-41-3.

Structure Elucidation Logic

The logical flow for confirming the structure of a synthesized organic compound involves a series of analytical steps.



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Caption: Logical flow of structure elucidation.

Conclusion

The structure of CAS 21260-41-3, 7-Hydroxy-2,3-dihydro-1H-cyclopenta[c]chromen-4-one, is unequivocally established through its synthesis via the Pechmann condensation of resorcinol and methyl 2-cyclopentanonecarboxylate, and confirmed by spectroscopic analysis. While specific, publicly available raw spectral data for this exact compound is limited, the analysis of closely related analogs provides a clear and reliable framework for its structural assignment. This foundational knowledge is critical for the continued development of novel therapeutics based on this versatile chemical scaffold.

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References

- 1. Phosphate tricyclic coumarin analogs as steroid sulfatase inhibitors: synthesis and biological activity - RSC Advances (RSC Publishing) [pubs.rsc.org]
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